

Application Note: NMR Characterization of N-(3-phenoxypropyl)oxan-4-amine

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Compound of Interest

Compound Name: *N*-(3-phenoxypropyl)oxan-4-amine

Cat. No.: B13282873

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Introduction

N-(3-phenoxypropyl)oxan-4-amine (also known as N-(3-phenoxypropyl)tetrahydro-2H-pyran-4-amine) is a highly versatile secondary amine building block utilized in the synthesis of biologically active small molecules and pharmaceutical intermediates. Accurate structural verification of this compound is critical for downstream synthetic applications and quality control. This application note provides a definitive, field-proven protocol for the preparation, acquisition, and interpretation of ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectra for this specific molecule.

Mechanistic Principles & Experimental Causality

To ensure a self-validating analytical system, the experimental parameters must be tailored to the specific chemical environment of the molecule.

- **Solvent Selection (CDCl_3):** Deuterated chloroform (CDCl_3) is the optimal solvent for characterizing this secondary amine. Unlike protic solvents (e.g., CD_3OD) which cause rapid deuterium exchange of the amine proton (NH) and erase its signal, or strongly hydrogen-bonding solvents (e.g., $\text{DMSO}-d_6$) which can artificially restrict conformational dynamics, CDCl_3 allows for the observation of the NH proton as a distinct, albeit broad, singlet.

- **¹³C Relaxation Delays (T1):** Quaternary carbons, such as the ipso-carbon on the phenoxy ring, lack attached protons. Consequently, they undergo inefficient dipole-dipole relaxation, resulting in significantly longer longitudinal relaxation times (T1). A relaxation delay (d1) of at least 2.0 seconds is mandated to ensure sufficient relaxation and detectable signal intensity for the ipso-carbon [1](#).
- **Nuclear Overhauser Effect (NOE):** In standard ¹H-decoupled ¹³C NMR, the NOE significantly enhances the signals of carbons directly attached to protons. This intensity disparity serves as a self-validating diagnostic tool: the quaternary ipso-carbon will reliably present with a much lower peak intensity compared to the protonated ortho, meta, and para carbons, aiding in automated or manual structural elucidation [2](#).

Step-by-Step Acquisition Protocol

The following methodology outlines the standard operating procedure for acquiring high-fidelity NMR data for small molecule amines [3](#).

- **Sample Preparation:** Weigh 15–20 mg of high-purity **N-(3-phenoxypropyl)oxan-4-amine** into a clean glass vial.
- **Dissolution:** Add 0.6 mL of CDCl₃ (containing 0.03% v/v Tetramethylsilane, TMS, as an internal standard). Vortex for 30 seconds until complete dissolution is achieved.
- **Transfer:** Transfer the homogeneous solution into a standard 5 mm NMR tube using a glass Pasteur pipette, ensuring no air bubbles are trapped at the bottom.
- **¹H NMR Acquisition:** Insert the sample into a 400 MHz (or higher) NMR spectrometer. Tune and match the probe, lock onto the deuterium signal of CDCl₃, and shim the magnet. Acquire the ¹H spectrum using a standard single-pulse sequence (zg30), 16 scans, a spectral width of 20 ppm, and a relaxation delay (d1) of 1.0 s.
- **¹³C NMR Acquisition:** Acquire the ¹³C{¹H} decoupled spectrum using a standard sequence (zgpg30). Set the number of scans to 512 (or 1024 depending on exact concentration) to ensure a high signal-to-noise ratio. Use a spectral width of 250 ppm and a relaxation delay (d1) of 2.0 s.

- Data Processing: Apply a line broadening factor of 0.3 Hz for ^1H and 1.0 Hz for ^{13}C prior to Fourier transformation. Phase and baseline correct the spectra. Reference the chemical shifts to the residual CHCl_3 peak (7.26 ppm for ^1H , 77.16 ppm for ^{13}C).

Structural Assignment & Quantitative Data

The molecule consists of four distinct structural domains: the phenoxy aromatic ring, the propyl aliphatic linker, the secondary amine, and the oxane (tetrahydropyran) ring. The assignment of these regions relies heavily on chemical shifts, splitting patterns (J-coupling), and integration.

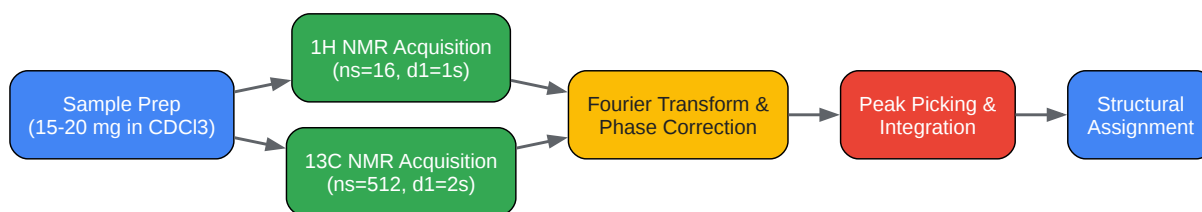
Table 1: ^1H NMR Spectral Data (400 MHz, CDCl_3)

Position	Chemical Shift (ppm)	Multiplicity	Integration	Coupling Constant (J in Hz)
Ph-H (meta)	7.28	t	2H	7.5
Ph-H (para)	6.94	t	1H	7.3
Ph-H (ortho)	6.90	d	2H	7.8
Ph-O-CH2 (propyl)	4.02	t	2H	6.2
Oxane O-CH2 (equatorial)	3.96	ddd	2H	11.5, 4.5, 1.5
Oxane O-CH2 (axial)	3.40	td	2H	11.8, 2.2
N-CH2 (propyl)	2.78	t	2H	6.8
Oxane CH-N (axial)	2.65	tt	1H	10.5, 4.0
Propyl CH2 (middle)	1.98	p	2H	6.5
Oxane CH2 (equatorial)	1.85	br d	2H	12.0
NH (amine)	1.50	br s	1H	-
Oxane CH2 (axial)	1.42	dtd	2H	12.5, 10.5, 4.5

Table 2: ¹³C NMR Spectral Data (100 MHz, CDCl₃)

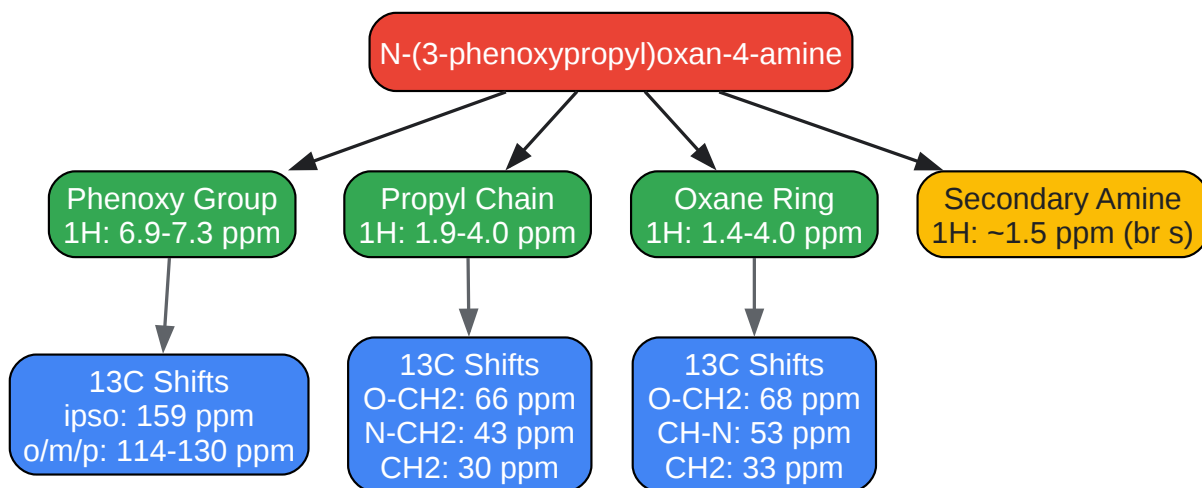
Position	Chemical Shift (ppm)	Type	Diagnostic Feature
Ph C-O (ipso)	159.0	C	Low intensity (Quaternary, no NOE)
Ph C (meta)	129.5	CH	High intensity
Ph C (para)	120.6	CH	High intensity
Ph C (ortho)	114.5	CH	High intensity
Oxane O-CH2 (C2/C6)	68.2	CH2	Deshielded by adjacent oxygen
Ph-O-CH2 (propyl)	66.4	CH2	Deshielded by adjacent oxygen
Oxane CH-N (C4)	53.1	CH	Deshielded by adjacent nitrogen
N-CH2 (propyl)	43.8	CH2	Deshielded by adjacent nitrogen
Oxane CH2 (C3/C5)	33.5	CH2	Aliphatic ring carbons
Propyl CH2 (middle)	30.2	CH2	Aliphatic chain carbon

Analytical Workflow & Logic Visualization



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Workflow diagram illustrating the parallel acquisition and sequential processing of NMR data.



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Logical assignment pathway mapping the molecular fragments to their corresponding 1H and 13C chemical shifts.

References

- Guo, C., Wang, Y., et al. "Applications of quantitative 13C NMR in pharmaceutical analysis: From small molecule drugs to biopolymers." National Library of Medicine (PMC), 2025. [1](#)
- Chen, Y., et al. "Atomic Diffusion Models for Small Molecule Structure Elucidation from NMR Spectra." arXiv, 2024. [2](#)
- Zhang, L., et al. "Switchable Amination Pathways of Chromones via Iodonium Salt/Amine Modulation." JACS Au - ACS Publications, 2025. [3](#)

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Sources

- 1. Applications of quantitative ^{13}C NMR in pharmaceutical analysis: From small molecule drugs to biopolymers - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. arxiv.org [arxiv.org]
- 3. pubs.acs.org [pubs.acs.org]
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